

Navigating the Safe Handling of GSK-J4 Hydrochloride: A Procedural Guide

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Compound of Interest

Compound Name: GSK-J4 hydrochloride

Cat. No.: B560031

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This guide provides essential safety and logistical information for the handling and disposal of **GSK-J4 hydrochloride**, a cell-permeable prodrug and selective inhibitor of H3K27 histone demethylases JMJD3 and UTX. Due to conflicting hazard information from suppliers, a cautious approach is strongly recommended. Adherence to these procedural steps is critical for ensuring laboratory safety and procedural consistency.

Summary of Key Safety and Physical Data

For quick reference, the following table summarizes the essential quantitative data for **GSK-J4 hydrochloride**.

Property	Value
Molecular Weight	454.0 g/mol
Appearance	Crystalline solid
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL Ethanol: 20 mg/mL DMSO:PBS (pH 7.2) (1:7): 0.1 mg/mL
Storage Temperature	Store at or below -20°C. Solid form is stable for at least 12 months from the date of receipt when stored as directed. ^[1] Do not store aqueous solutions for more than one day. ^[1]
Hazard Classification	Conflicting Data: Some suppliers classify as non-hazardous ^[2] ^[3] , while others classify as: - Acute toxicity, oral (Category 4) ^[4] - Skin corrosion/irritation (Category 2) ^[4] - Serious eye damage/eye irritation (Category 2A) ^[4] - Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3) ^[4]

Personal Protective Equipment (PPE) and Engineering Controls

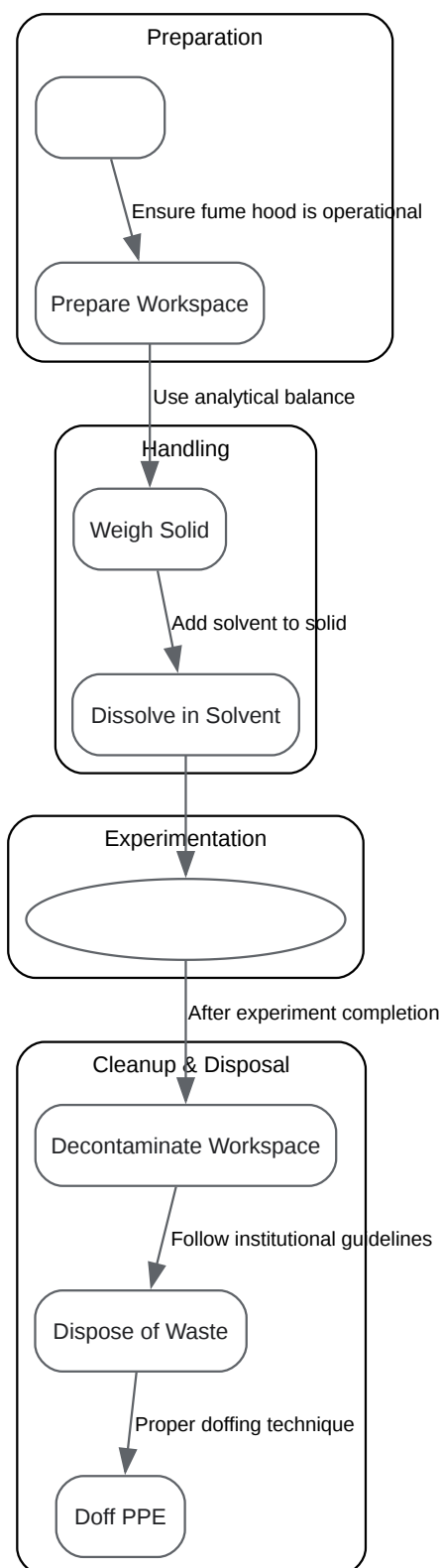
Given the conflicting safety data, it is imperative to handle **GSK-J4 hydrochloride** with a high degree of caution. The following PPE and engineering controls are mandatory:

- Engineering Controls: Always handle **GSK-J4 hydrochloride** in a well-ventilated area. A chemical fume hood is recommended, especially when working with the solid form to avoid inhalation of dust particles.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use impermeable and resistant gloves (e.g., nitrile gloves).
- Body Protection: A lab coat is required. Ensure it is fully buttoned.

- Respiratory Protection: While some sources state it is not required[2], due to the conflicting hazard information, respiratory protection (e.g., a properly fitted N95 respirator) is recommended when handling the powder form outside of a chemical fume hood.

Procedural Workflow for Safe Handling

The following diagram outlines the step-by-step procedure for the safe handling of **GSK-J4 hydrochloride**, from preparation to disposal.



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Fig 1. Safe Handling Workflow for **GSK-J4 Hydrochloride**

Experimental Protocol: Preparation of a Stock Solution

The following is a general protocol for preparing a stock solution of **GSK-J4 hydrochloride** for use in cell culture experiments. This should be adapted to specific experimental needs.

- **Preparation:** Don all required PPE and prepare the workspace within a chemical fume hood.
- **Weighing:** Carefully weigh the desired amount of **GSK-J4 hydrochloride** solid using an analytical balance.
- **Dissolution:** In a sterile conical tube, add the appropriate volume of solvent (e.g., DMSO) to the weighed solid to achieve the desired stock concentration (e.g., 10 mM). GSK-J4 has been shown to be soluble in DMSO at concentrations up to 50 mg/mL.^[5]
- **Mixing:** Gently vortex or sonicate the solution until the solid is completely dissolved.
- **Storage:** Store the stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[6] Avoid repeated freeze-thaw cycles.

First Aid Measures

In case of exposure, follow these immediate first aid measures:

- **After Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention.
- **After Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **After Swallowing:** Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

Due to the conflicting hazard classifications, all **GSK-J4 hydrochloride** waste, including empty containers, contaminated PPE, and unused solutions, should be treated as chemical waste.

- Solid Waste: Collect in a designated, sealed container labeled "Hazardous Chemical Waste."
- Liquid Waste: Collect in a designated, sealed, and properly labeled waste container.
- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. Do not dispose of down the drain or in the regular trash.

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